

1,2-Epoxyhexane CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Epoxyhexane

Cat. No.: B074757

[Get Quote](#)

An In-depth Technical Guide to 1,2-Epoxyhexane

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1,2-Epoxyhexane** (CAS No. 1436-34-6), a pivotal chemical intermediate in organic synthesis and drug development. This document details its molecular structure, physicochemical properties, and spectroscopic data. Furthermore, it outlines key experimental protocols for its synthesis and characteristic reactions, including acid- and base-catalyzed ring-opening, and biocatalytic kinetic resolution. The guide also features visualizations of reaction mechanisms and experimental workflows to facilitate a deeper understanding of its chemical behavior and applications.

Introduction

1,2-Epoxyhexane, also known as 1,2-hexene oxide or butyloxirane, is a valuable epoxide derivative.^[1] Its strained three-membered ring makes it a highly reactive and versatile building block for the synthesis of a wide array of more complex molecules.^[2] For researchers and professionals in drug development, **1,2-epoxyhexane** serves as a key precursor for introducing specific functional groups and stereochemical centers into target molecules. Its utility in creating chiral compounds through enantioselective reactions makes it particularly significant in the synthesis of pharmacologically active agents.^[3]

Molecular Structure and Identification

The fundamental identification and structural details of **1,2-Epoxyhexane** are summarized below.

- Chemical Name: 2-butyloxirane
- Synonyms: 1,2-Hexene oxide, Butyloxirane
- CAS Number: 1436-34-6
- Molecular Formula: C₆H₁₂O
- Molecular Weight: 100.16 g/mol
- SMILES: CCCCCC1CO1
- InChI Key: WHNBDXQTMPYBAT-UHFFFAOYSA-N

Molecular Structure:

Caption: Molecular structure of **1,2-Epoxyhexane**.

Physicochemical and Spectroscopic Data

The key physical and spectroscopic properties of **1,2-Epoxyhexane** are presented in the following tables for easy reference.

Physicochemical Properties

Property	Value	Reference(s)
Appearance	Colorless liquid	
Boiling Point	118-120 °C	
Density	0.831 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.406	
Flash Point	15 °C (59 °F)	
Storage Temperature	2-8°C	

Spectroscopic Data

Table 2: ¹H NMR Spectroscopic Data (400 MHz, CDCl₃)[2]

Chemical Shift (δ) ppm	Assignment
~2.90	H on C2 (methine)
~2.73	H on C1 (methylene)
~2.45	H on C1 (methylene)
~1.53	H on C3 (methylene)
~1.45	H on C4 (methylene)
~1.39	H on C5 (methylene)
~0.92	H on C6 (methyl)

Table 3: ¹³C NMR Spectroscopic Data[4]

Chemical Shift (δ) ppm	Assignment
~52.4	C2
~47.1	C1
~32.7	C3
~27.8	C4
~22.6	C5
~14.0	C6

Table 4: Infrared (IR) Spectroscopy Data[5]

Wavenumber (cm^{-1})	Assignment
1280–1230	Epoxide symmetric ring breathing
950–810	Asymmetric C-O-C stretch
880–750	Symmetric C-O-C stretch

Table 5: Mass Spectrometry (MS) Data[2]

m/z	Relative Intensity
100	Molecular Ion (M^+)
71	100%
58	High
55	High
42	High
41	High

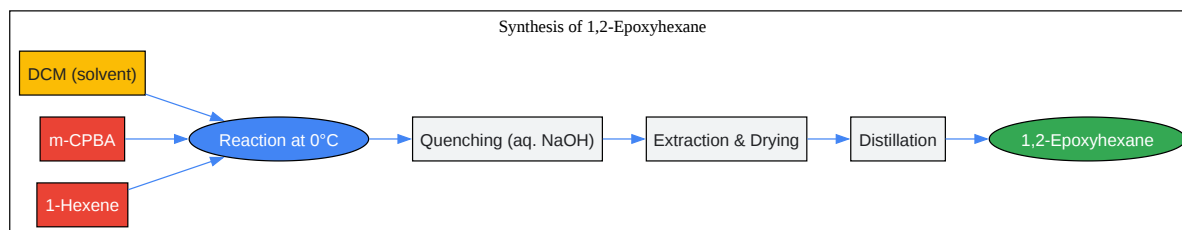
Key Experimental Protocols

This section provides detailed methodologies for the synthesis and key reactions of **1,2-Epoxyhexane**.

Synthesis of 1,2-Epoxyhexane via Epoxidation of 1-Hexene

This protocol describes a common method for synthesizing **1,2-Epoxyhexane** from 1-hexene using a peroxy acid.

- Materials: 1-hexene, meta-chloroperoxybenzoic acid (m-CPBA), dichloromethane (DCM), aqueous sodium hydroxide (NaOH) solution.
- Procedure:
 - Dissolve 1-hexene in dichloromethane and cool the solution to 0 °C in an ice bath.
 - Slowly add m-CPBA portion-wise to the stirred solution over a period of approximately 50 minutes, maintaining the temperature at 0 °C.[6]
 - After the addition is complete, continue stirring the suspension at 0 °C for an additional 3 hours.[6]
 - Quench the reaction by adding an aqueous solution of NaOH.[6]
 - Separate the organic layer, wash with water, and dry over an anhydrous salt (e.g., MgSO₄).
 - Remove the solvent under reduced pressure. The crude product can be purified by distillation.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **1,2-Epoxyhexane**.

Acid-Catalyzed Ring-Opening of 1,2-Epoxyhexane

This protocol details the ring-opening reaction of **1,2-Epoxyhexane** in the presence of an acid catalyst and an alcohol nucleophile.[7]

- Materials: **1,2-Epoxyhexane**, methanol, concentrated sulfuric acid, saturated sodium bicarbonate solution, diethyl ether.
- Procedure:
 - Dissolve **1,2-Epoxyhexane** (e.g., 0.5 g) in methanol (e.g., 5 mL) in a round-bottom flask with a stir bar.[7]
 - Add a catalytic amount (e.g., one drop) of concentrated sulfuric acid to the solution.[7]
 - Stir the reaction mixture at room temperature for approximately 30 minutes.[7]
 - Quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.[7]
 - Extract the product with diethyl ether.[7]
 - Wash the organic layer with water and brine, then dry over an anhydrous salt.

- Remove the solvent under reduced pressure to obtain the ring-opened product.

Base-Catalyzed Ring-Opening of 1,2-Epoxyhexane

This protocol outlines the ring-opening of **1,2-Epoxyhexane** under basic conditions.^[7]

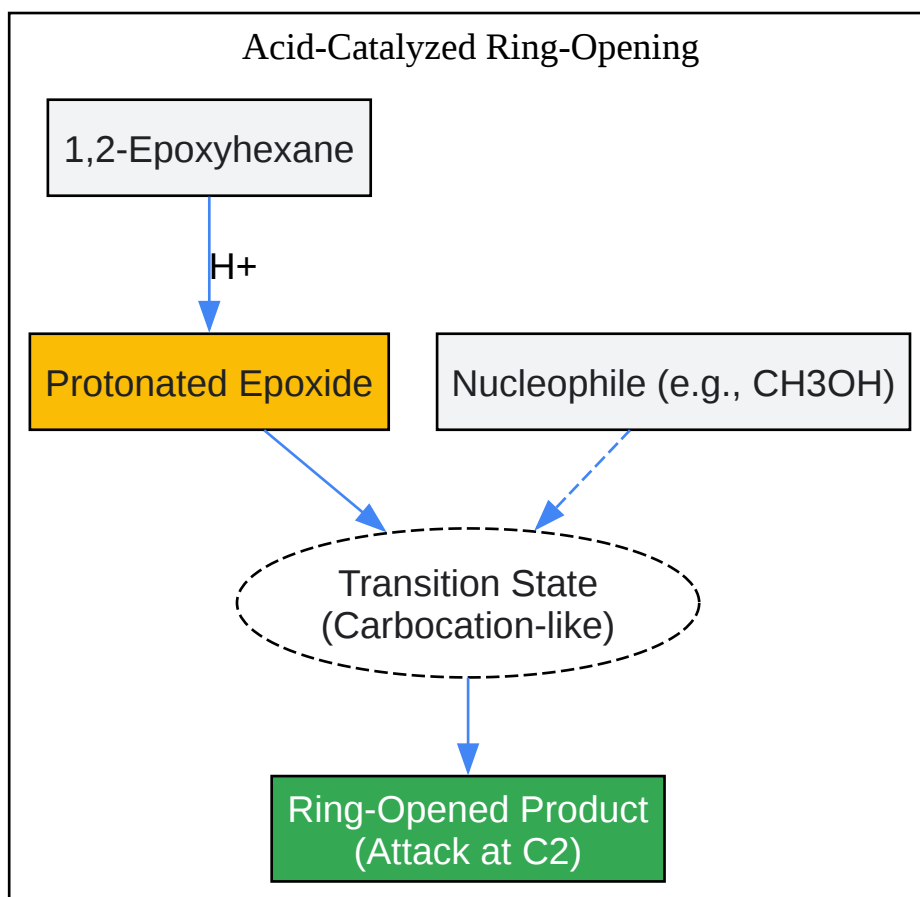
- Materials: **1,2-Epoxyhexane**, sodium methoxide, methanol.
- Procedure:
 - Prepare a slurry of sodium methoxide (e.g., 0.04 g) in methanol (e.g., 5 mL) in a round-bottom flask with a stir bar.^[7]
 - Add **1,2-Epoxyhexane** (e.g., 0.5 g) to the stirring slurry.^[7]
 - Stir the reaction mixture at room temperature. The reaction progress can be monitored by TLC or GC.
 - Upon completion, neutralize the reaction mixture with a dilute acid (e.g., HCl).
 - Extract the product with a suitable organic solvent (e.g., diethyl ether).
 - Wash the organic layer with water and brine, then dry over an anhydrous salt.
 - Remove the solvent under reduced pressure to yield the product.

Reaction Mechanisms and Pathways

The reactivity of **1,2-Epoxyhexane** is dominated by the susceptibility of the strained epoxide ring to nucleophilic attack. The regioselectivity of the ring-opening is dependent on the reaction conditions (acidic or basic).

Acid-Catalyzed Ring-Opening Mechanism

Under acidic conditions, the epoxide oxygen is first protonated, making it a better leaving group. The nucleophile then attacks the more substituted carbon atom, which can better stabilize the partial positive charge that develops in the transition state.^{[8][9]}

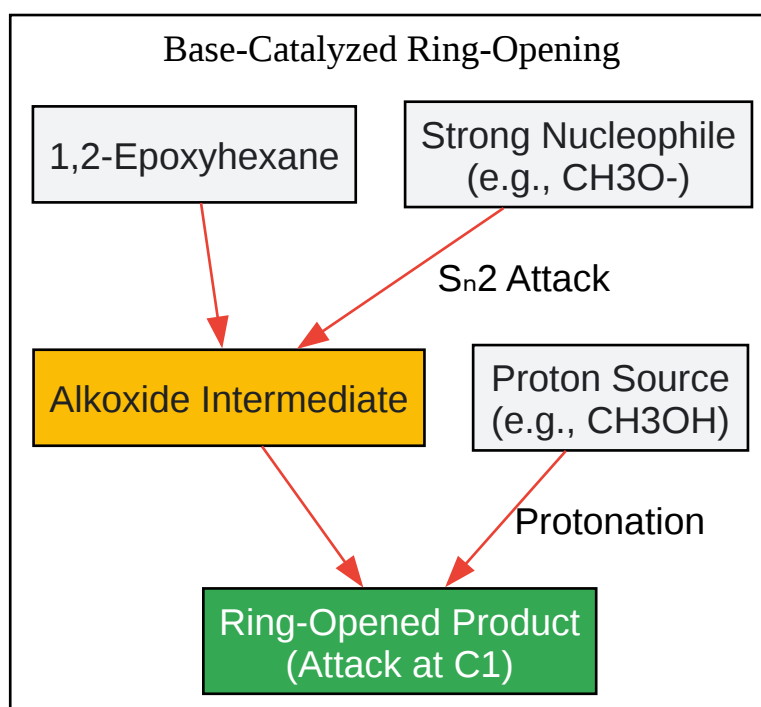


[Click to download full resolution via product page](#)

Caption: Acid-catalyzed ring-opening of **1,2-Epoxyhexane**.

Base-Catalyzed Ring-Opening Mechanism

In basic media, a strong nucleophile directly attacks one of the epoxide carbons in an S_N2 reaction. Due to steric hindrance, the attack preferentially occurs at the less substituted carbon atom.^{[8][10]}



[Click to download full resolution via product page](#)

Caption: Base-catalyzed ring-opening of **1,2-Epoxyhexane**.

Applications in Research and Development

1,2-Epoxyhexane is a versatile intermediate with numerous applications in organic synthesis and drug discovery.

- **Synthesis of Chiral Compounds:** As a prochiral molecule, **1,2-Epoxyhexane** can be used in asymmetric synthesis to generate enantiomerically pure or enriched products. Biocatalytic methods, such as kinetic resolution using lipases or epoxide hydrolases, are particularly effective for this purpose.^{[11][12][13]} These chiral products are often key intermediates in the synthesis of pharmaceuticals.
- **Functional Group Interconversion:** The ring-opening of **1,2-Epoxyhexane** with various nucleophiles (e.g., amines, thiols, azides) allows for the introduction of a wide range of functional groups, leading to the synthesis of amino alcohols, thioalcohols, and other valuable derivatives.

- Polymer Chemistry: **1,2-Epoxyhexane** can be used as a monomer or co-monomer in the synthesis of polymers with specific properties. For instance, it has been explored as a precursor for energetic azido polymers.

Safety and Handling

1,2-Epoxyhexane is a hazardous chemical and should be handled with appropriate safety precautions.

- Hazards: It is a highly flammable liquid and vapor. It is harmful if swallowed, causes skin irritation, and serious eye irritation. It may also cause respiratory irritation.
- Handling: Handle in a well-ventilated area, away from heat, sparks, and open flames. Use personal protective equipment, including gloves, safety glasses, and a lab coat.
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container under an inert atmosphere. It is sensitive to moisture.

Conclusion

1,2-Epoxyhexane is a valuable and versatile chemical building block with significant applications in organic synthesis, particularly in the pharmaceutical and fine chemical industries. A thorough understanding of its properties, reaction mechanisms, and handling requirements, as detailed in this guide, is essential for its effective and safe utilization in research and development. The ability to control the regioselectivity of its ring-opening reactions and to perform enantioselective transformations makes it a powerful tool for the synthesis of complex and stereochemically defined molecules.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Butyloxirane | C₆H₁₂O | CID 15036 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. 1,2-Epoxyhexane(1436-34-6) 1H NMR [m.chemicalbook.com]
- 3. 1,2-Epoxyhexane | 1436-34-6 | J-640004 | Biosynth [biosynth.com]
- 4. dev.spectrabase.com [dev.spectrabase.com]
- 5. spectroscopyonline.com [spectroscopyonline.com]
- 6. Synthetic Process Development of (R)-(+)-1,2-Epoxy-5-hexene: An Important Chiral Building Block - PMC [pmc.ncbi.nlm.nih.gov]
- 7. m.youtube.com [m.youtube.com]
- 8. 18.5 Reactions of Epoxides: Ring-Opening - Organic Chemistry | OpenStax [openstax.org]
- 9. chem.libretexts.org [chem.libretexts.org]
- 10. youtube.com [youtube.com]
- 11. benchchem.com [benchchem.com]
- 12. benchchem.com [benchchem.com]
- 13. Lipase Catalysed Kinetic Resolution of Racemic 1,2-Diols Containing a Chiral Quaternary Center - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [1,2-Epoxyhexane CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074757#1-2-epoxyhexane-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com